

chemical properties of tetrabutyl titanate

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Compound of Interest		
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An In-depth Technical Guide to the Chemical Properties of **Tetrabutyl Titanate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutyl titanate, with the chemical formula Ti(OC₄H₉)₄, is a highly versatile and reactive organometallic compound belonging to the titanium alkoxide family.[1] It serves as a crucial precursor in materials science, a catalyst in organic synthesis, and a crosslinking agent in polymer chemistry.[2][3] Its utility is primarily derived from its high sensitivity to moisture, enabling controlled hydrolysis and condensation reactions to form titanium dioxide (TiO₂) networks. This property is extensively leveraged in the sol-gel process for creating coatings, films, and advanced ceramic materials.[1][4] This guide provides a comprehensive overview of the core chemical properties of **tetrabutyl titanate**, detailed experimental protocols for its key reactions, and its applications relevant to materials science and the pharmaceutical field, particularly in the development of drug delivery systems.

Core Chemical and Physical Properties

Tetrabutyl titanate, also known as titanium(IV) n-butoxide (TNBT), is a colorless to pale yellow liquid.[5] At room temperature, it is characterized by an alcohol-like odor, which can become more pronounced in aged samples due to partial hydrolysis.[1][6] The compound is highly soluble in many common organic solvents such as ethanol, ether, and benzene, but it is immiscible with ketones.[5][7][8] A key characteristic is its extreme sensitivity to moisture, reacting readily with water or even humid air.[1] This necessitates handling and storage under anhydrous, inert conditions, typically under nitrogen or argon gas.[1]



Quantitative Physical and Chemical Data

A summary of the key quantitative properties of **tetrabutyl titanate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	C16H36O4Ti	[5]
Molecular Weight	340.32 g/mol	[9][10]
Appearance	Colorless to pale yellow liquid	[2][5]
Odor	Weak, alcohol-like	[9]
Density	1.00 g/mL at 20 °C	[7]
Boiling Point	312-314 °C at 760 mmHg; 206 °C at 10 mmHg	[5][9]
Melting Point	-55 °C	[5]
Flash Point	55-77 °C (closed cup)	[5][11]
Refractive Index (n20/D)	1.491	[7]
Vapor Pressure	5.6 hPa at 20 °C	[8]
Solubility	Soluble in most organic solvents; reacts with water.	[7]
Titanium Content	~14.0%	[5]

Spectroscopic Properties

Spectroscopic analysis is fundamental for the identification and characterization of **tetrabutyl titanate**.

NMR Spectroscopy

¹H NMR: The proton NMR spectrum provides characteristic signals for the butyl group's protons. The typical assignments in CDCl₃ are: δ 4.16 (t, 2H, -O-CH₂-), δ 1.58 (m, 2H, -O-CH₂-CH₂-), δ 1.37 (m, 2H, -CH₂-CH₃), δ 0.93 (t, 3H, -CH₃).[12]



 ¹³C NMR: The carbon NMR spectrum in CDCl₃ shows distinct peaks corresponding to the four carbon atoms of the butoxide chain.[¹]

Vibrational Spectroscopy

- FT-IR Spectroscopy: The infrared spectrum of **tetrabutyl titanate** displays characteristic absorption bands. Key peaks include C-H stretching vibrations around 2958 cm⁻¹ and 2870 cm⁻¹, and C-O stretching vibrations.[8] The absence of a broad O-H band confirms the compound's purity from hydrolysis products.
- Raman Spectroscopy: Raman spectroscopy can also be used to characterize the Ti-O bonds within the molecule.

Chemical Reactivity and Mechanisms

The chemical behavior of **tetrabutyl titanate** is dominated by the reactivity of the titanium-butoxide bond. It is incompatible with strong acids, bases, and oxidizing agents.[1]

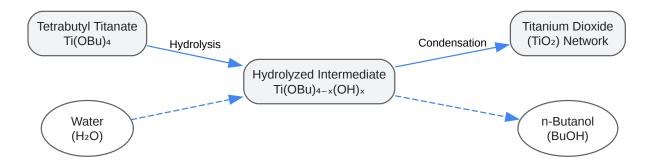
Hydrolysis and the Sol-Gel Process

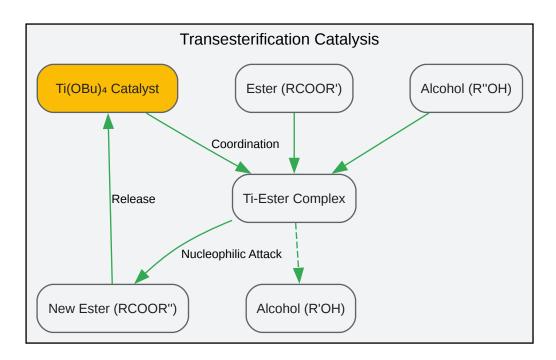
Tetrabutyl titanate reacts readily with water in a hydrolysis reaction, which is often violent and exothermic.[1] This reaction sequentially replaces the butoxide (-OBu) groups with hydroxyl (-OH) groups, releasing n-butanol. The resulting titanium hydroxide species then undergo condensation (polycondensation) reactions, forming Ti-O-Ti bridges and eliminating water. This process is the foundation of the sol-gel method for producing titanium dioxide (TiO₂).

The overall reaction can be summarized as: $Ti(OBu)_4 + 4H_2O \rightarrow Ti(OH)_4 + 4BuOH Ti(OH)_4 \rightarrow TiO_2 + 2H_2O$

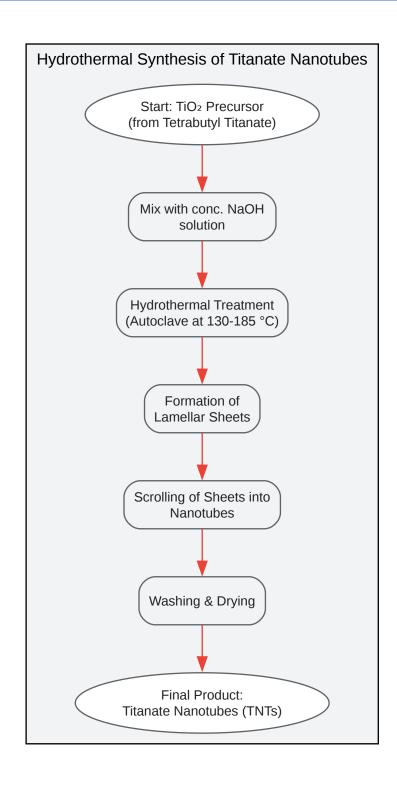
The rate of hydrolysis can be controlled by several factors, including the water-to-alkoxide ratio, the solvent, temperature, and the use of chelating agents like acetylacetone, which can stabilize the titanium precursor and slow down the reaction.[13][14]











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